An In-depth Technical Guide to the Solubility of Disperse Blue 3

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Compound of Interest	
Compound Name:	*Disperse blue 3*
Cat. No.:	*B134001* Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of C.I. **Disperse Blue 3** (CAS No. 2475-46-9), an anthraquinone-based dye. Due to the limited availability of specific quantitative solubility data in published literature, this document focuses on providing a robust framework for the experimental determination of its solubility in various organic solvents.

Qualitative Solubility Profile

Disperse Blue 3 is a nonionic dye, and its solubility is largely dictated by the polarity of the solvent. It is characterized by its very low solubility in water and non-polar aliphatic hydrocarbons, and moderate to good solubility in more polar organic solvents. A summary of its qualitative solubility is presented in Table 1.

Table 1: Qualitative Solubility of **Disperse Blue 3**

Solvent	Chemical Formula	Qualitative Solubility
Water	H_2O	Insoluble[1][2][3]
Petroleum Ether	-	Insoluble[2]
Carbon Tetrachloride	CCl_4	Slightly Soluble[2][4]
Ethanol	C_2H_5OH	Soluble[2][4]
Acetone	C_3H_6O	Soluble[2][4]
Benzene	C_6H_6	Soluble[2][4]
Dimethyl Sulfoxide (DMSO)	C_2H_6SO	Soluble[5][6] (may require heating and sonication)
Methanol	CH_3OH	Slightly Soluble[5] (may require heating and sonication)
Supercritical Carbon Dioxide	CO_2	Soluble (used in supercritical fluid dyeing)[7]

Quantitative Solubility Data

As of the latest literature review, specific quantitative solubility data (e.g., in g/L or mol/L) for **Disperse Blue 3** in the aforementioned solvents is not readily available. Researchers are encouraged to determine this data experimentally using the protocols outlined in the following section. A template for presenting such data is provided in Table 2.

Table 2: Template for Quantitative Solubility of **Disperse Blue 3** at 25°C

Solvent	Solubility (g/L)	Molar Solubility (mol/L)
Acetone	[Experimental Data]	[Experimental Data]
Ethanol	[Experimental Data]	[Experimental Data]
Benzene	[Experimental Data]	[Experimental Data]
Carbon Tetrachloride	[Experimental Data]	[Experimental Data]
Dimethyl Sulfoxide (DMSO)	[Experimental Data]	[Experimental Data]
Methanol	[Experimental Data]	[Experimental Data]

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the quantitative determination of **Disperse Blue 3** solubility in organic solvents using UV-Visible spectrophotometry. This method is highly suitable for colored compounds and offers reliable and reproducible results.

Principle

The concentration of a colored substance in a solution is directly proportional to its absorbance of light at a specific wavelength (λmax), as described by the Beer-Lambert Law ($A = \varepsilon bc$), where A is absorbance, ε is the molar absorptivity, b is the path length of the cuvette, and c is the concentration.

Materials and Equipment

- **Disperse Blue 3** (high purity)

- Selected organic solvents (analytical grade)

- UV-Visible Spectrophotometer

- Analytical balance

- Volumetric flasks and pipettes

- Centrifuge or filtration apparatus (e.g., syringe filters)

Tech Support

- Constant temperature shaker or water bath

Experimental Workflow

The overall workflow for determining the solubility of **Disperse Blue 3** is depicted in the following diagram.
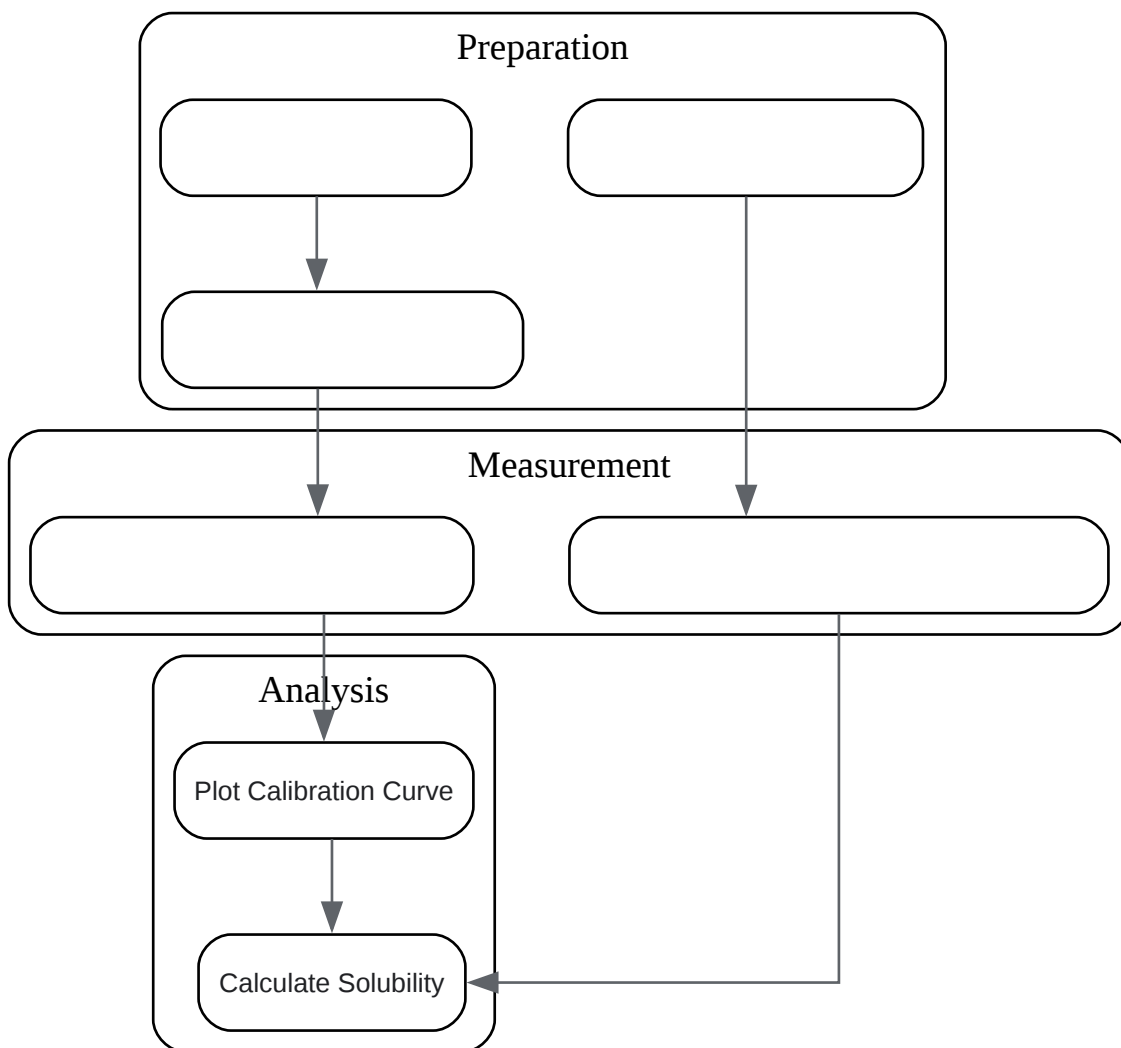
Caption: Experimental workflow for solubility determination.

Detailed Procedure

- Determination of Maximum Absorbance Wavelength (λmax):

- Prepare a dilute solution of **Disperse Blue 3** in the chosen solvent.

- Scan the solution using the UV-Visible spectrophotometer over a relevant wavelength range (e.g., 400-800 nm) to identify the wavelength of maximum absorbance (λmax). All subsequent absorbance measurements should be performed at this wavelength.

- Preparation of Standard Solutions and Calibration Curve:

  - Accurately weigh a precise amount of **Disperse Blue 3** and dissolve it in the chosen solvent to prepare a stock solution of a known concentration (e.g., 100 mg/L).

  - Perform a series of serial dilutions from the stock solution to create a set of at least five standard solutions with decreasing concentrations.

  - Measure the absorbance of each standard solution at the predetermined λmax, using the pure solvent as a blank.

  - Plot a graph of absorbance versus concentration for the standard solutions. This will generate a calibration curve. The relationship should be linear, and the equation of the line ($y = mx + c$) should be determined.

- Preparation of Saturated Solution:

  - Add an excess amount of **Disperse Blue 3** to a known volume of the solvent in a sealed container to create a slurry.

  - Agitate the mixture at a constant temperature (e.g., 25°C) for an extended period (e.g., 24-48 hours) to ensure that equilibrium solubility is reached.

  - After agitation, allow the solution to stand undisturbed for a sufficient time to permit the excess, undissolved solid to settle. Alternatively, centrifuge or filter the solution to separate the undissolved solid.

- Measurement of Saturated Solution Absorbance:

  - Carefully withdraw a sample from the clear supernatant of the saturated solution.

- Dilute the sample with a known volume of the solvent to bring the absorbance within the linear range of the calibration curve. The dilution factor must be accurately recorded.

- Measure the absorbance of the diluted saturated solution at the λmax.

- Calculation of Solubility:

    - Use the equation of the calibration curve to calculate the concentration of the diluted saturated solution from its measured absorbance.

    - Multiply the calculated concentration by the dilution factor to determine the concentration of the original saturated solution. This value represents the solubility of **Disperse Blue 3** in that specific solvent at the specified temperature.

Signaling Pathways and Logical Relationships

The solubility of a disperse dye is a critical parameter in dyeing processes, particularly in supercritical fluid dyeing. The logical relationship between key parameters in this process is illustrated below.
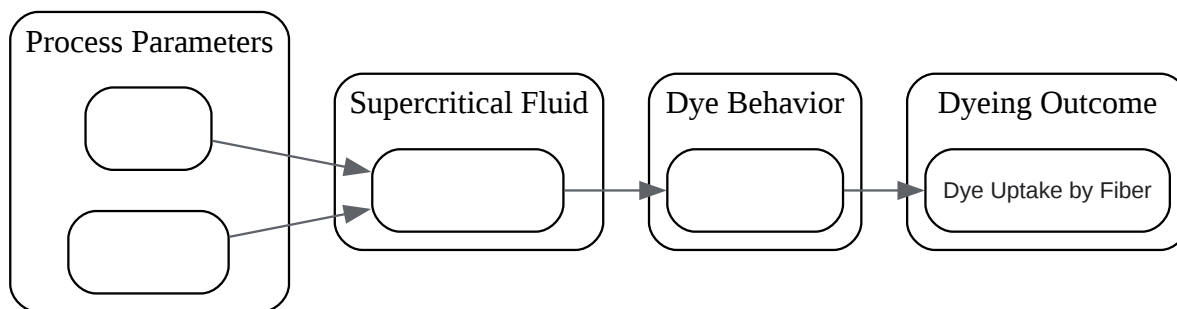
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Caption: Factors influencing dye solubility and uptake.

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